

Application of Lipidomics to Identify Novel Neuroprotectin D1 Metabolites

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Compound of Interest

Compound Name: *Neuroprotectin D1*

Cat. No.: *B1255393*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Neuroprotectin D1 (NPD1) is a potent, endogenously produced lipid mediator derived from the omega-3 fatty acid docosahexaenoic acid (DHA). It plays a critical role in promoting neuroprotection, resolving inflammation, and maintaining cellular homeostasis, particularly in the brain and retina. The dysregulation of NPD1 biosynthesis and signaling has been implicated in the pathogenesis of several neurodegenerative diseases, including Alzheimer's disease. Lipidomics, the large-scale study of lipids, provides a powerful platform to identify and quantify novel metabolites of NPD1, offering new insights into its mechanisms of action and potential therapeutic targets. These application notes provide a comprehensive overview of the methodologies used to identify and quantify novel NPD1 metabolites, along with detailed experimental protocols and a summary of known quantitative data.

Biosynthesis and Metabolism of Neuroprotectin D1

The biosynthesis of NPD1 is initiated by the enzymatic oxygenation of DHA. The pathway involves several key steps and intermediates, leading to the formation of NPD1 and other related metabolites.

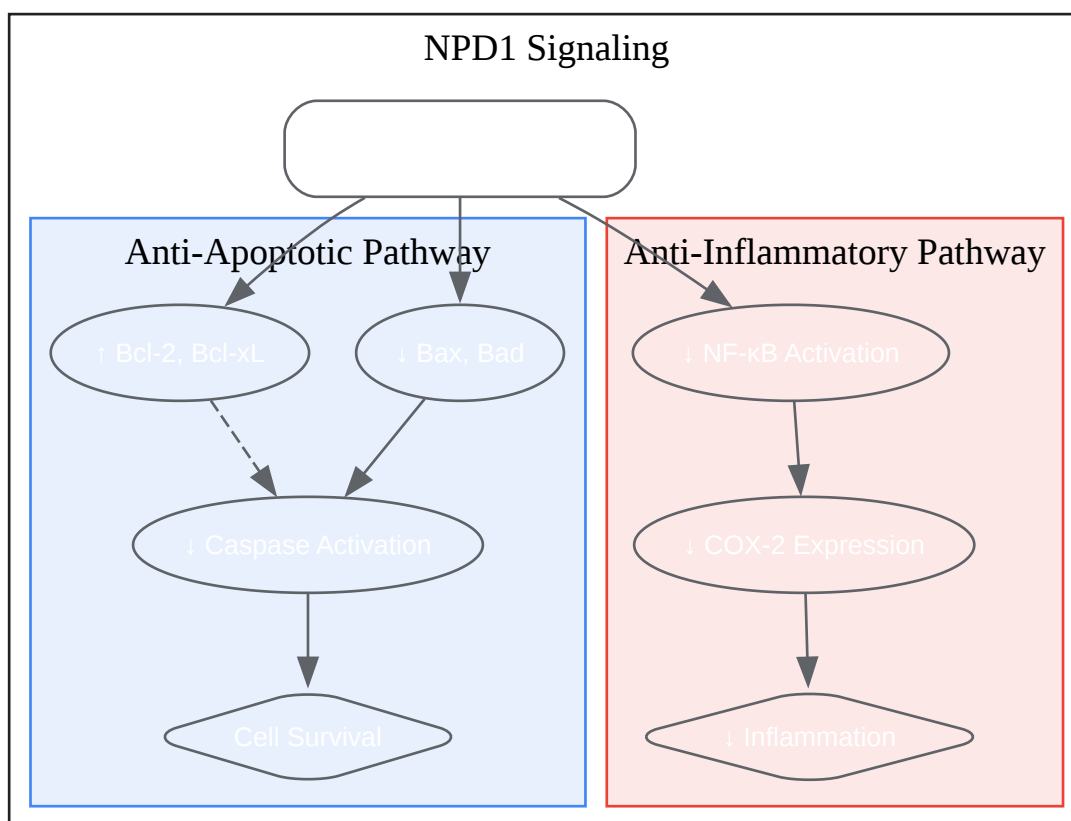
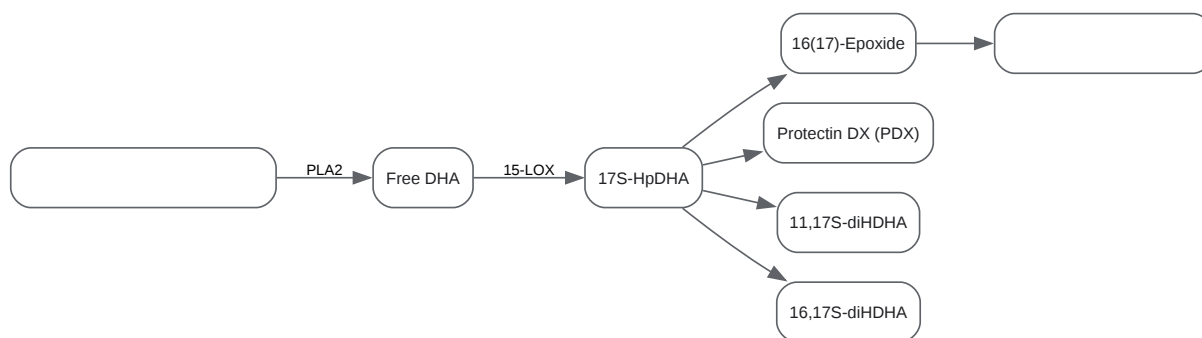
The primary pathway for NPD1 biosynthesis begins with the release of DHA from membrane phospholipids by phospholipase A2 (PLA2). Free DHA is then converted by a 15-lipoxygenase

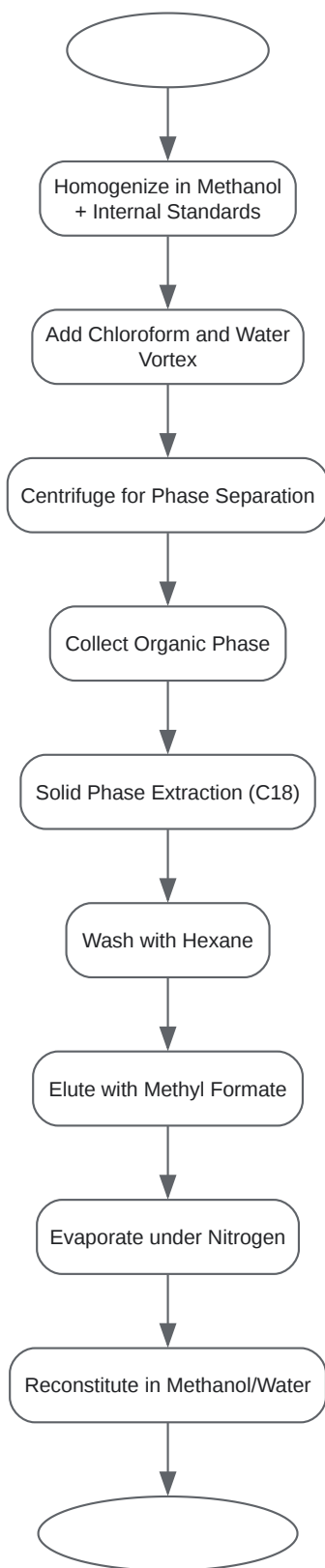
(15-LOX)-type enzyme to 17S-hydroperoxydocosahexaenoic acid (17S-HpDHA). This intermediate is then enzymatically converted to a 16(17)-epoxide, which is subsequently hydrolyzed to form NPD1 (10R,17S-dihydroxy-docosa-4Z,7Z,11E,13E,15Z,19Z-hexaenoic acid).[1]

Recent lipidomics studies have identified several novel metabolites derived from the NPD1 pathway, primarily from the precursor 17S-HpDHA. These include:

- Protectin DX (PDX): An isomer of NPD1, formed through the oxygenation of 17S-HpDHA.
- 11,17S-diHDHA: A dihydroxy-docosahexaenoic acid.
- 16,17S-diHDHA: Another dihydroxy-docosahexaenoic acid.

These metabolites may possess unique biological activities and serve as biomarkers for NPD1 pathway activation.





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References

- 1. Neuroprotection - Wikipedia [en.wikipedia.org]
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